

Personal protective equipment for handling CM-352

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Compound of Interest

Compound Name: CM-352

Cat. No.: B10771573

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Essential Safety and Handling Guide for CM-352

Disclaimer: This guide addresses the handling of the chemical compound **CM-352**, a matrix metalloproteinase (MMP) inhibitor. The designation "**CM-352**" may also refer to other industrial products, such as chlorinated polyethylene elastomers, which have different safety and handling requirements. This information is intended for researchers, scientists, and drug development professionals. A comprehensive, publicly available Safety Data Sheet (SDS) for **CM-352** is not available; therefore, it must be treated as a novel compound with unknown potential hazards.^{[1][2][3]} The following procedures are based on best practices for handling uncharacterized chemical substances.

Pre-Handling Hazard Assessment

For any novel compound where comprehensive hazard information is unavailable, a thorough pre-work hazard assessment is critical.^[4] The substance must be assumed to be hazardous.^[2] ^[3] The Principal Investigator is responsible for ensuring all personnel are aware of the potential hazards and have been trained on safe handling procedures.^{[2][3]}

Key assumptions for **CM-352**:

- Potentially toxic if inhaled, ingested, or absorbed through the skin.
- Potential for unknown reproductive toxicity, mutagenicity, or carcinogenicity.

- Reactivity with other chemicals is unknown.

Physical and Chemical Properties

While a full toxicological profile is not available, some physicochemical properties for **CM-352** have been computed.^[5] This data is crucial for understanding its basic characteristics.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₉ N ₃ O ₆ S	PubChem
Molecular Weight	487.6 g/mol	PubChem
IUPAC Name	(3R)-N-hydroxy-3-[4-[4-(methylcarbamoyl)phenoxy]phenyl]sulfonyl-8-azaspiro[4.5]decane-3-carboxamide	PubChem
Inhibitory Activity	IC ₅₀ (MMP-3) = 15 nM; IC ₅₀ (MMP-10) = 12 nM	MedChemExpress
Antifibrinolytic Activity	EC ₅₀ = 0.7 nM	MedChemExpress

Data computed by PubChem 2.2 (PubChem release 2025.09.15).^[5] Data from MedChemExpress.^[6]

Personal Protective Equipment (PPE)

When handling a substance with unknown hazards, robust personal protective equipment is mandatory to minimize exposure.^{[2][3]} The following PPE ensemble represents a minimum requirement and corresponds to OSHA/NIOSH Level C or B protection, depending on the potential for aerosolization.^{[7][8][9]}

PPE Category	Specification	Rationale
Respiratory	NIOSH-approved air-purifying respirator with appropriate cartridges for organic vapors and particulates. A self-contained breathing apparatus (SCBA) may be required if aerosolization is significant or in case of a large spill. [7] [9] [10]	Protects against inhalation of powders or aerosols, which is a primary route of exposure.
Hand Protection	Double-gloving with chemical-resistant gloves (e.g., nitrile inner glove, neoprene or butyl rubber outer glove). [11]	Provides robust protection against skin contact and absorption. Check manufacturer's glove compatibility charts.
Eye & Face Protection	Chemical splash goggles compliant with ANSI Z87.1 standards. [11] A full-face shield must be worn over the goggles. [10]	Protects eyes and face from splashes, which is critical when working with liquids or creating solutions.
Body Protection	A chemical-resistant lab coat or a disposable chemical-resistant suit. [2]	Prevents contamination of personal clothing and skin.
Foot Protection	Closed-toe, chemical-resistant shoes. [12]	Protects feet from spills.

Operational Plan: Handling and Disposal Protocol

A clear, step-by-step protocol must be followed to ensure safety during handling and disposal. All work with **CM-352** must be conducted within a certified chemical fume hood or glove box to limit exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocol for Handling **CM-352**

- Preparation and Area Designation:

- Designate a specific area within a certified chemical fume hood for all work with **CM-352**.
- Ensure a chemical spill kit appropriate for unknown hazards is readily accessible.
- Cover the work surface with absorbent, disposable bench paper.
- Donning PPE:
 - Put on all required PPE as specified in the table above before entering the designated handling area.
- Handling the Compound (e.g., Weighing and Solubilizing):
 - Perform all manipulations, including weighing and transfers, within the fume hood to contain any dust or vapors.
 - Use tools (spatulas, weighing paper) dedicated to this compound or dispose of them as hazardous waste after use.
 - When adding solvents, do so slowly to avoid splashing. Keep containers closed when not in use.
- Decontamination:
 - After handling is complete, decontaminate all non-disposable equipment and the work surface within the fume hood. The appropriate decontamination solution will depend on the solvent used; consult your institution's safety office for guidance.
 - Wipe down the exterior of all containers of **CM-352** before returning them to storage.
- Waste Disposal:
 - Segregation: All waste contaminated with **CM-352** (gloves, pipette tips, bench paper, empty vials) must be segregated at the point of generation.^[4] Do not mix this waste with other chemical waste streams.^[1]
 - Containment: Collect all solid and liquid waste in clearly labeled, sealed, and leak-proof hazardous waste containers.

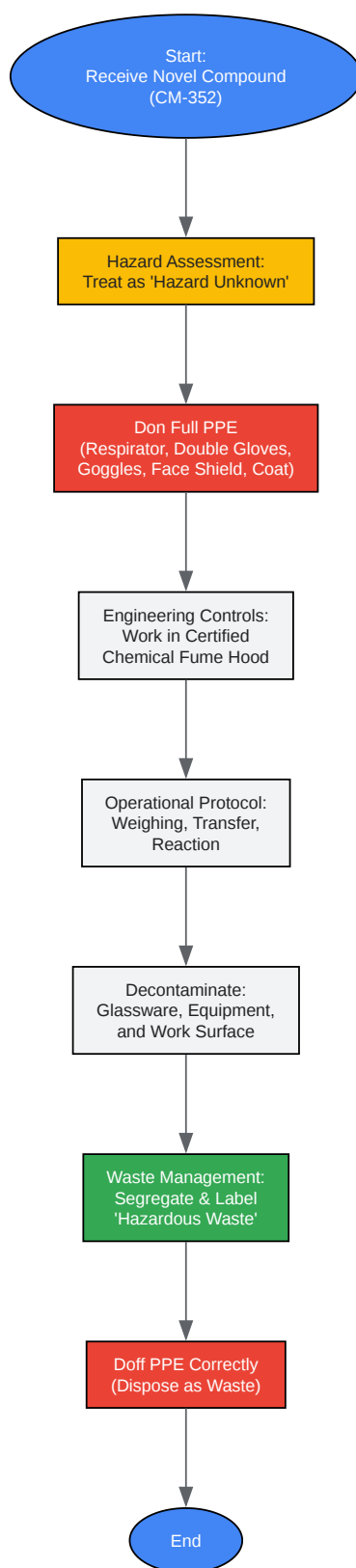
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name of **CM-352**, and the accumulation start date.[\[1\]](#) Do not use abbreviations.
[\[1\]](#)
- Disposal Request: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office. Provide them with all available information on the compound.[\[1\]](#)
- Doffing PPE:
 - Remove PPE in the correct order to avoid self-contamination (e.g., outer gloves, face shield, lab coat, inner gloves). Dispose of all single-use PPE as hazardous waste. Wash hands thoroughly afterward.

Emergency Procedures

In case of accidental exposure or spill, immediate action is critical.

- Skin Contact: Immediately remove contaminated clothing and flush the affected skin with water for at least 15 minutes. Seek immediate medical attention.[\[11\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[11\]](#)
- Inhalation: Move the affected person to fresh air. Seek immediate medical attention.[\[11\]](#)
- Spill: Treat any spill of a novel compound as a major spill. Evacuate the immediate area, alert others, and contact your institution's EHS or emergency response team.[\[11\]](#) Do not attempt to clean it up without specialized training and equipment.

Operational Workflow for Novel Compounds



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Caption: Logical workflow for the safe handling and disposal of a novel research compound like **CM-352**.

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